

Step-by-step guide for preparing Acetyl-pepstatin stock solutions.

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Compound of Interest

Compound Name: **Acetyl-pepstatin**

Cat. No.: **B15566401**

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Step-by-Step Guide for Preparing Acetyl-pepstatin Stock Solutions

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of stock solutions of **Acetyl-pepstatin**, a potent inhibitor of aspartic proteases. Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results.

Product Information

Acetyl-pepstatin is a high-affinity inhibitor of aspartic proteases, including HIV-1 protease and HIV-2 protease.^[1] It functions as a substrate-analog inhibitor and is a valuable tool in antiviral research and studies of protease function.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Acetyl-pepstatin** and the closely related Pepstatin A, which is often used as a reference.

Property	Acetyl-pepstatin	Pepstatin A (for reference)
Molecular Weight	643.81 g/mol	685.9 g/mol [2]
Appearance	White solid	White to off-white lyophilized powder
Solubility	Soluble to 2 mg/mL in PBS 5 mg/mL in 50% acetic acid [3]	5 mg/mL in DMSO [2] 1 mg/mL in ethanol [2] Sparingly soluble in water Soluble in methanol with acetic acid [1] [4]
Storage (Powder)	Store at -20°C [3]	Store lyophilized at -20°C, desiccated [2]
Storage (Solution)	Aliquot and store at -20°C for up to 1 month [3]	Aliquot and store at -20°C; use within 2 months in DMSO [2] . A 1 mM solution in methanol or DMSO is stable for months at -20°C [1] [4] .
Typical Working Conc.	-	1 μM [5] [6]

Experimental Protocols

This section provides a detailed methodology for the preparation of **Acetyl-pepstatin** stock solutions.

Materials

- **Acetyl-pepstatin** (lyophilized powder)
- Dimethyl sulfoxide (DMSO), molecular biology grade
- Phosphate-buffered saline (PBS), sterile
- 50% Acetic Acid (optional, for higher concentrations)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes

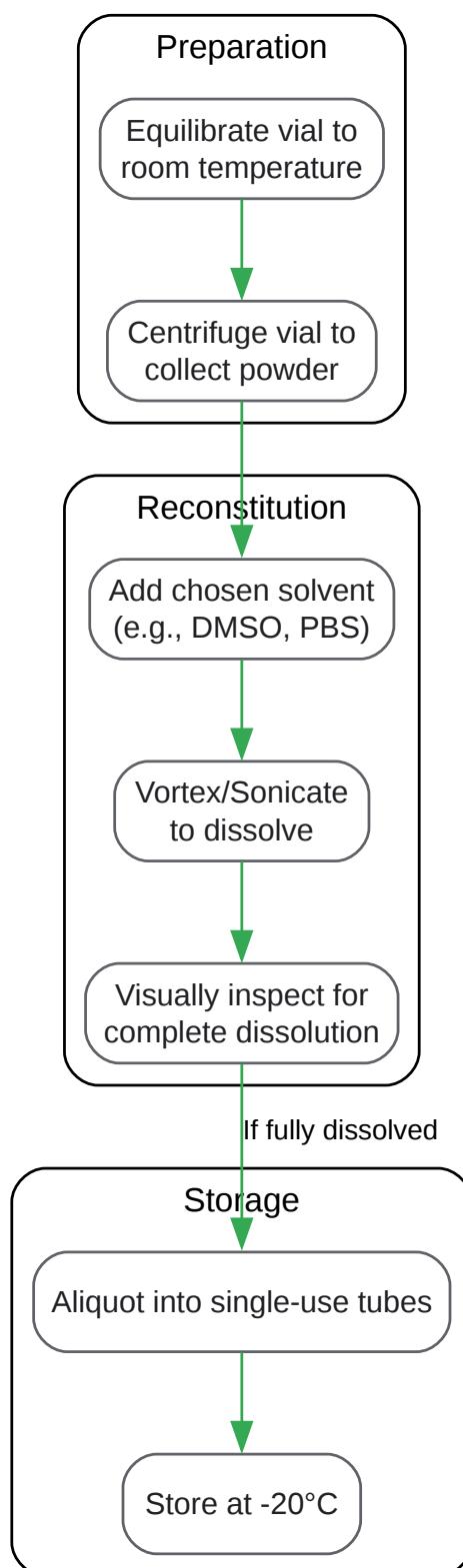
- Calibrated pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional)

Protocol for Reconstituting Lyophilized Acetyl-pepstatin

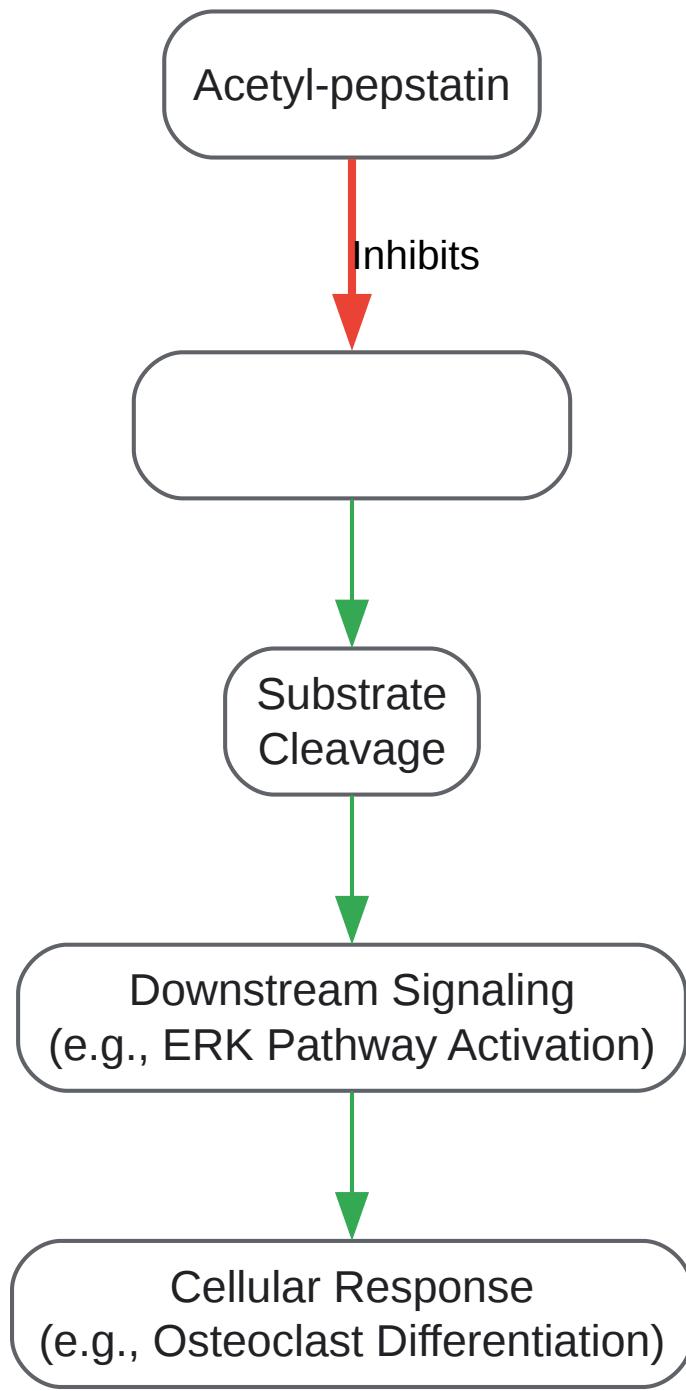
- Equilibration: Before opening, allow the vial of lyophilized **Acetyl-pepstatin** to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming inside the vial.
- Centrifugation: Briefly centrifuge the vial to ensure that all the powder is collected at the bottom.
- Solvent Addition: Based on your experimental needs, select an appropriate solvent.
 - For a 1 mg/mL stock in PBS: Carefully add the required volume of sterile PBS to the vial.
 - For a higher concentration stock in DMSO (referencing Pepstatin A data): Add the appropriate volume of DMSO to achieve a concentration such as 5 mg/mL.
- Dissolution:
 - Gently swirl the vial to wet the powder.
 - Vortex gently for 10-20 seconds to aid dissolution.
 - Visually inspect the solution to ensure it is clear and free of particulates. If necessary, sonicate the vial in a water bath for a few minutes to facilitate complete dissolution.
- Aliquoting and Storage:
 - Once the **Acetyl-pepstatin** is fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding polypropylene tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C. Reconstituted solutions in PBS are stable for up to one month.

Visualizations

Experimental Workflow for Stock Solution Preparation



Inhibition of Aspartic Protease Signaling



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